

Diphenyl Phthalate-d4: An In-depth Technical Safety Guide

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Compound of Interest

Compound Name: *Diphenyl Phthalate-3,4,5,6-d4*

Cat. No.: *B1460583*

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This guide provides a comprehensive overview of the safety data for Diphenyl Phthalate-d4, compiled for researchers, scientists, and professionals in drug development. The information presented is primarily based on the safety data sheet (SDS) for the unlabeled compound, Diphenyl Phthalate, as specific detailed safety studies on the deuterated analog are not widely available. The isotopic labeling is not expected to significantly alter the chemical's hazardous properties.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of Diphenyl Phthalate are summarized below, providing essential data for handling and storage.

Property	Value
CAS Number	1398065-61-6 (for d4); 84-62-8 (for unlabeled)
Molecular Formula	C ₂₀ D ₄ H ₁₀ O ₄
Molecular Weight	322.35 g/mol [1]
Appearance	White solid/powder[2]
Melting Point	74-76 °C (165-169 °F)[3]
Boiling Point	257 °C (495 °F)[3]
Density	1.28 g/cm ³ [4]
Solubility	Slightly soluble in Chloroform and Methanol.[5] Water solubility: 82 µg/L at 24 °C.[5]
Flash Point	224 °C[4]

Toxicological and Hazard Information

Diphenyl Phthalate is classified with specific hazards as detailed in the Globally Harmonized System (GHS). The primary routes of exposure are inhalation, skin contact, and eye contact.

Hazard Classification	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation[2]
Eye Irritation	Category 2A	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation[2]
Hazardous to the Aquatic Environment (Acute)	Category 1	H400: Very toxic to aquatic life[3]
Hazardous to the Aquatic Environment (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Warning[3]

Exposure Controls and Personal Protection

To minimize exposure and ensure safe handling, the following control measures and personal protective equipment (PPE) are recommended.

Control Parameter	Recommendation
Engineering Controls	Use only outdoors or in a well-ventilated area.[2] Ensure eyewash stations and safety showers are close to the workstation.[2]
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles.[6]
Skin Protection	Wear protective gloves (e.g., Nitrile rubber).[2] Wear appropriate protective clothing to prevent skin exposure.[7]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA approved respirator.[3][7]
Handling	Avoid contact with skin and eyes.[2] Do not breathe dust.[2] Wash hands thoroughly after handling.[2]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.[2]

Experimental Protocols and Methodologies

While specific experimental protocols for generating the safety data of Diphenyl Phthalate-d4 are not detailed in the provided SDS, the hazard classifications are typically determined through standardized testing methods, such as those established by the OECD (Organisation for Economic Co-operation and Development) Guidelines for the Testing of Chemicals.

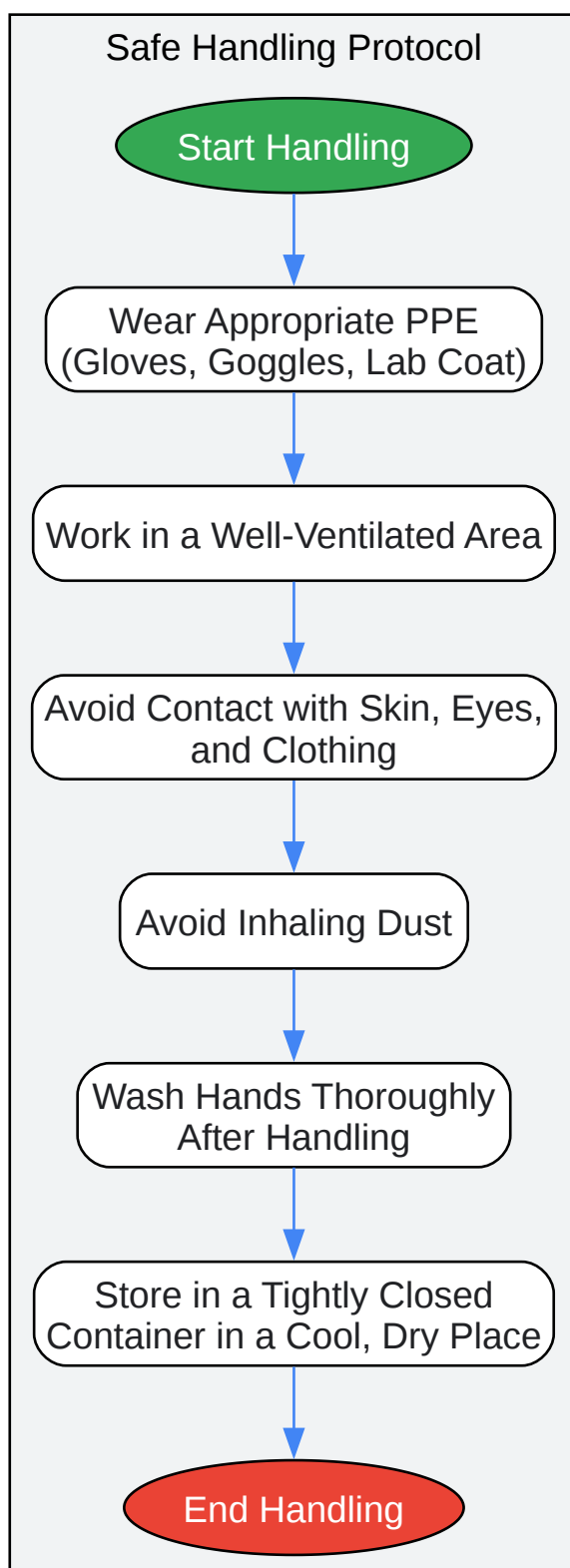
- Skin Irritation/Corrosion (OECD 404): This test typically involves applying the substance to the skin of an animal model (e.g., rabbit) and observing for signs of irritation over a specified

period.

- Acute Eye Irritation/Corrosion (OECD 405): Similar to the skin irritation test, this involves applying the substance to the eye of an animal model and observing for irritation or damage.
- Acute Inhalation Toxicity (OECD 403): This test involves exposing animals to the substance via inhalation to determine the concentration that causes adverse effects or mortality.
- Toxicity to Aquatic Organisms (e.g., OECD 202, 203): These tests assess the acute toxicity of the substance to aquatic invertebrates (e.g., Daphnia) and fish.

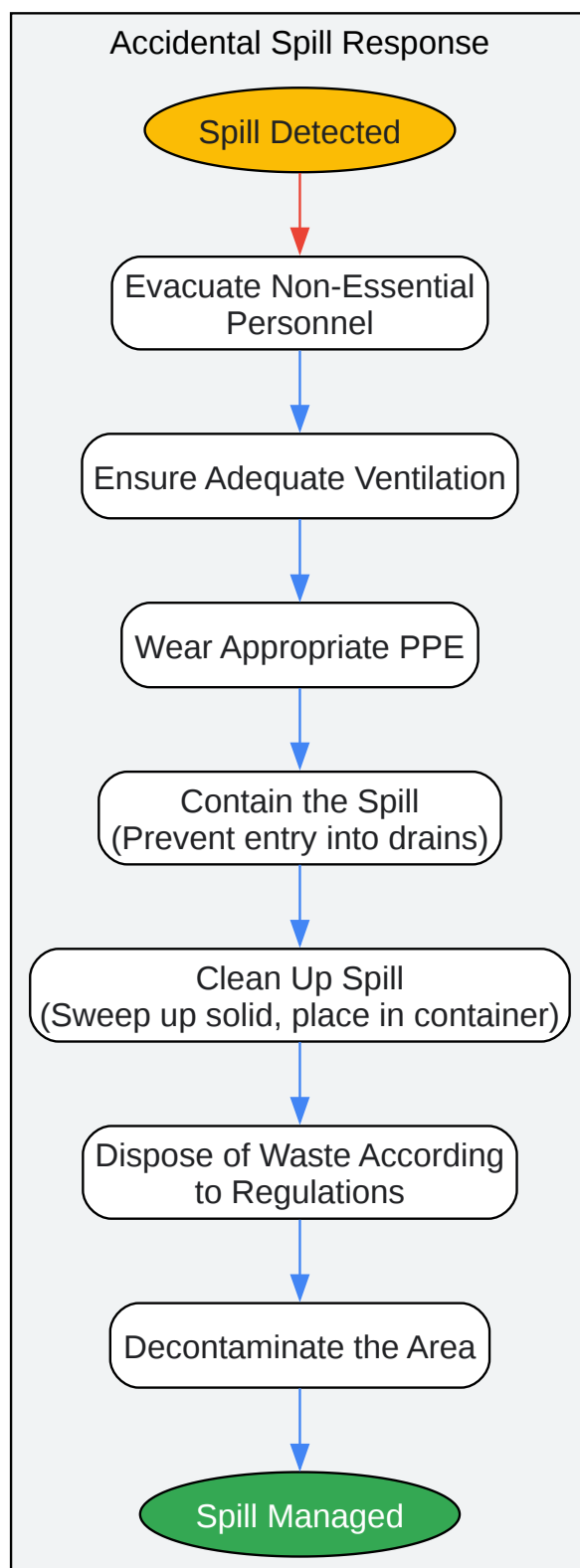
Visualized Workflows and Logical Relationships

To further aid in the safe handling and management of Diphenyl Phthalate-d4, the following diagrams illustrate key safety processes.



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Caption: A workflow for the safe handling of Diphenyl Phthalate-d4.



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Caption: A flowchart for responding to an accidental spill.

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